

Proper Disposal of XL765: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: XL765

Cat. No.: B1193789

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Ensuring laboratory safety and environmental responsibility is paramount when handling and disposing of potent investigational compounds like **XL765** (Voxtalib). This document provides a comprehensive, step-by-step guide for the proper disposal of **XL765**, a dual inhibitor of PI3K and mTOR, intended for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to mitigate potential hazards and ensure compliance with safety regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to be familiar with the chemical properties and potential hazards of **XL765**. Always consult your institution's specific safety protocols and the manufacturer's Safety Data Sheet (SDS).

Personal Protective Equipment (PPE): The use of appropriate PPE is mandatory when handling **XL765**. This includes, but is not limited to:

- **Gloves:** Chemically resistant gloves, such as nitrile, are required.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles must be worn.
- **Lab Coat:** A standard laboratory coat is necessary to protect from splashes.

Engineering Controls: All work with **XL765** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation risks. An eyewash

station and a safety shower should be readily accessible.

Quantitative Data Summary

For quick reference, key quantitative data for **XL765** are summarized in the table below.

Property	Value
Synonyms	Voxtalisib, SAR245409
Molecular Formula	C ₁₃ H ₁₄ N ₆ O
Molecular Weight	270.29 g/mol [1][2][3]
CAS Number	934493-76-2[2][3]
Appearance	Light yellow powder[2]
Solubility	Insoluble in water and ethanol; Soluble in DMSO (12 mg/mL)[2]
Storage Temperature	-20°C[2]
IC50 values	p110α: 39 nM, p110β: 113 nM, p110γ: 9 nM, p110δ: 43 nM, mTOR: 157 nM[1]

Step-by-Step Disposal Protocol

The disposal of **XL765** and any materials contaminated with it must be managed as hazardous chemical waste. Strict adherence to institutional and local environmental health and safety (EHS) regulations is mandatory.

1. Waste Segregation and Collection:

- Solid Waste:
 - Collect unused or expired **XL765** powder in its original container or a clearly labeled, sealed hazardous waste container.
 - All disposable materials that have come into direct contact with the compound, such as weigh boats, pipette tips, and contaminated gloves, must be collected in a designated and

sealed hazardous waste bag or container.

- Liquid Waste:
 - Solutions containing **XL765** should be collected in a dedicated, leak-proof, and chemically compatible hazardous waste container.
 - Do not mix **XL765** waste with other solvent waste streams unless explicitly permitted by your institution's EHS office.
 - The container must be clearly labeled "Hazardous Waste," with the full chemical name "**XL765** (Voxtalib)," and the name of the solvent used.

2. Labeling and Storage:

- All waste containers must be accurately and clearly labeled as hazardous waste.
- Store waste containers in a designated satellite accumulation area (SAA) within the laboratory.
- Ensure containers are kept tightly sealed except when adding waste.
- The use of secondary containment is highly recommended to prevent spills.

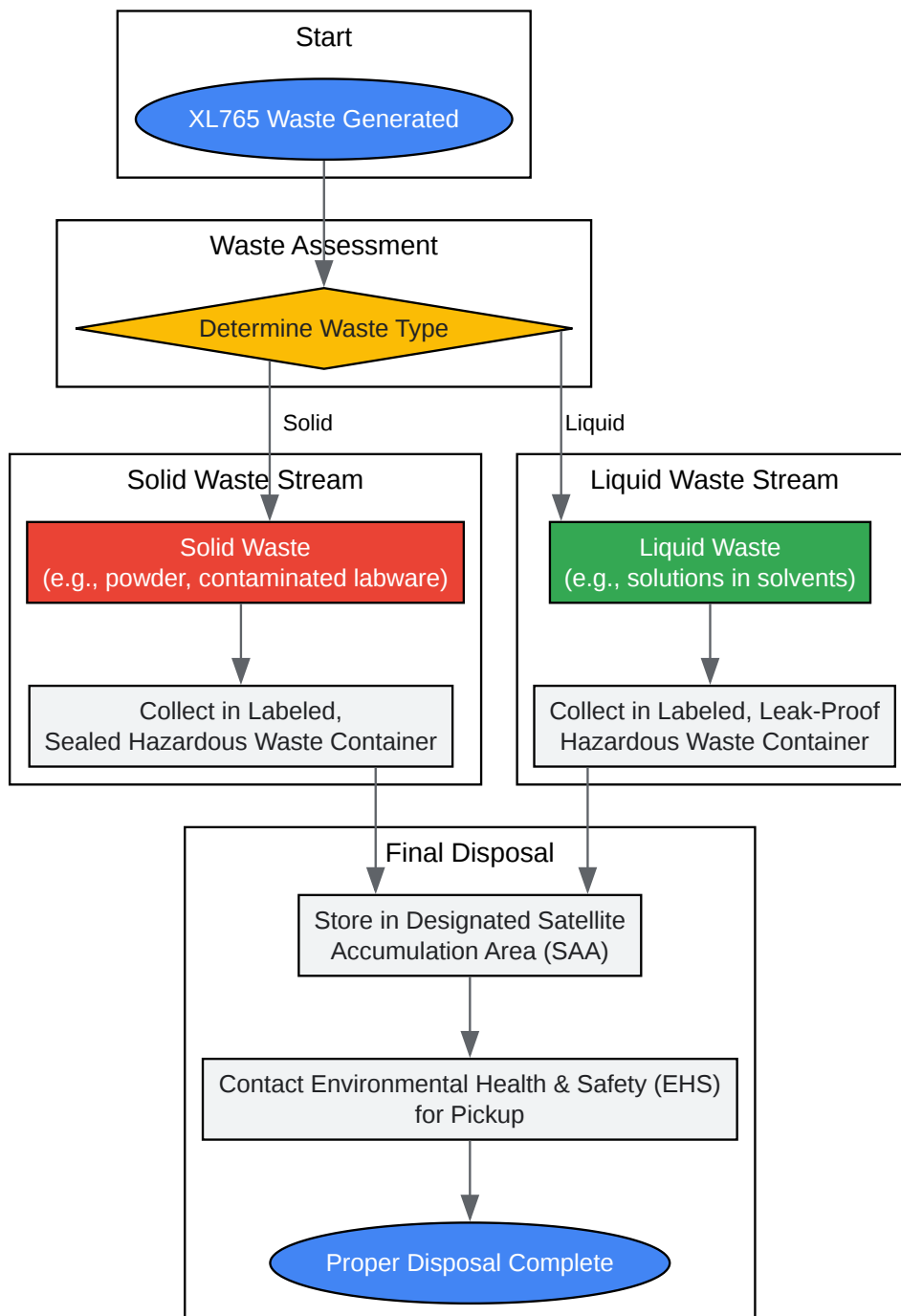
3. Scheduling Waste Pickup:

- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Under no circumstances should **XL765** or its solutions be disposed of down the drain or in the regular trash.

Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **XL765**.

XL765 Disposal Decision Workflow



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Caption: Logical workflow for the safe disposal of **XL765** waste.

By following these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **XL765**, fostering a culture of safety and compliance.

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References

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- 2. XL-765 - LKT Labs [lktlabs.com]
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